

Personal protective equipment for handling 1,4-Dichlorobutan-2-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,4-Dichlorobutan-2-one

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Essential Safety and Handling Guide for 1,4-Dichlorobutan-2-one

This guide provides critical safety and logistical information for the handling and disposal of **1,4-Dichlorobutan-2-one**, tailored for researchers, scientists, and drug development professionals. Following these procedures is essential for ensuring laboratory safety.

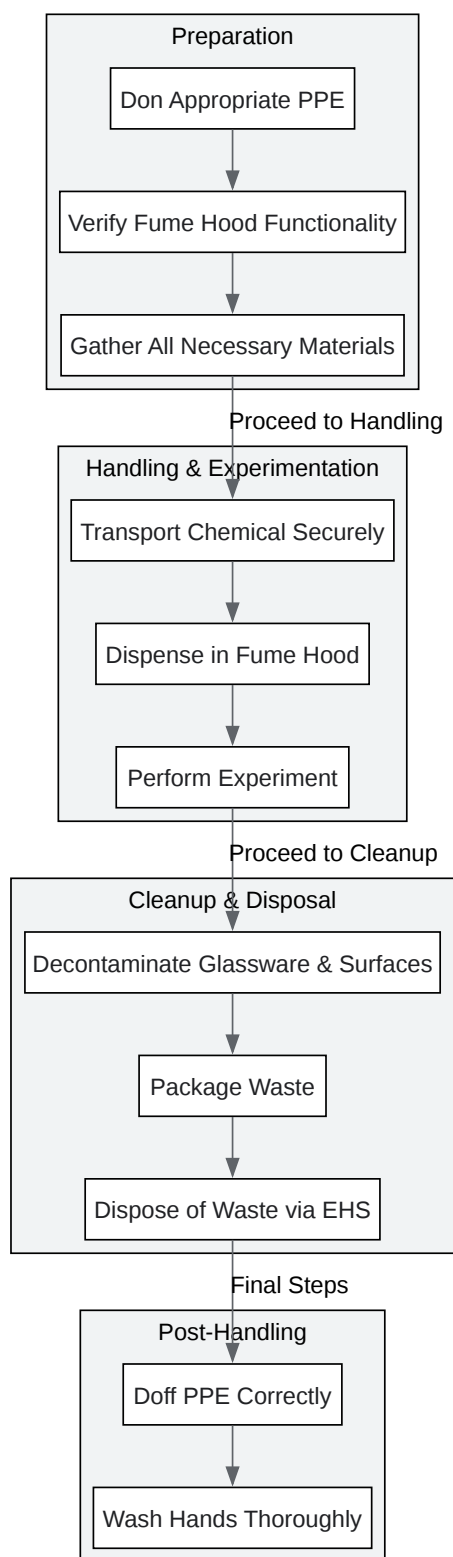
Hazard Identification and Personal Protective Equipment (PPE)

1,4-Dichlorobutan-2-one is a hazardous chemical that requires careful handling to prevent exposure. The primary hazards include skin irritation, serious eye damage, and respiratory irritation[1]. The following table summarizes the key hazards and the recommended personal protective equipment.

Hazard Class	GHS Classification	Recommended Personal Protective Equipment (PPE)
Skin Corrosion/Irritation	Causes skin irritation (H315)[1]	Gloves: Chemical-resistant gloves (e.g., nitrile, neoprene). Regularly check for and replace any damaged gloves. [2][3] Protective Clothing: Wear a lab coat or chemical-resistant apron. For larger quantities or splash potential, use chemical-resistant coveralls.[4]
Serious Eye Damage/Eye Irritation	Causes serious eye damage (H318)[1]	Eye Protection: Chemical safety goggles are mandatory. A face shield should be worn in situations with a high risk of splashing.[4]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation (H335)[1]	Respiratory Protection: Handle only in a well-ventilated area, preferably within a chemical fume hood.[5][6] If ventilation is inadequate, a NIOSH-approved respirator is necessary.[7]

Safe Handling and Operational Workflow

A systematic approach is crucial for safely managing **1,4-Dichlorobutan-2-one** from receipt to disposal. The following diagram illustrates the recommended workflow.



Safe Handling Workflow for 1,4-Dichlorobutan-2-one

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Caption: Workflow for handling **1,4-Dichlorobutan-2-one**.

Procedural Guidance

1. Preparation:

- Personal Protective Equipment (PPE): Before entering the lab, ensure you are wearing a lab coat, closed-toe shoes, and safety glasses. Don the specific PPE outlined in the table above.
- Ventilation: Always handle **1,4-Dichlorobutan-2-one** inside a certified chemical fume hood to prevent inhalation of vapors[5][6].
- Emergency Equipment: Confirm that a safety shower and eyewash station are accessible and unobstructed[8].

2. Handling and Use:

- Transporting: When moving the chemical, use a secondary container to mitigate spills.
- Dispensing: Use spark-proof tools and explosion-proof equipment.[5][6] Ground and bond containers when transferring to prevent static discharge.
- Incompatible Materials: Keep away from strong oxidizing agents and strong bases[5]. Avoid contact with heat, sparks, and open flames[5].

3. Storage:

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated area[5].
- Conditions to Avoid: Store away from sources of ignition and incompatible materials[5].

4. Disposal Plan:

- Waste Classification: **1,4-Dichlorobutan-2-one** and any materials contaminated with it should be treated as hazardous waste.
- Waste Collection: Collect waste in a designated, properly labeled, and sealed container. Do not mix with other waste streams.

- Disposal Route: Dispose of the chemical waste through your institution's Environmental Health and Safety (EHS) office, following all local, state, and federal regulations[5]. Do not pour down the drain[6].

Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[5]
- Skin Contact: Immediately remove all contaminated clothing and wash the affected skin with soap and plenty of water. Seek medical attention if irritation persists.[5]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[5]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[9]
- Spills: Evacuate the area and eliminate all ignition sources. Absorb the spill with an inert material (e.g., vermiculite, dry sand) and place it in a sealed container for disposal.[8] Ventilate the area and wash the spill site after material pickup is complete[8]. For large spills, contact your institution's EHS team immediately.

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- To cite this document: BenchChem. [Personal protective equipment for handling 1,4-Dichlorobutan-2-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b095312#personal-protective-equipment-for-handling-1-4-dichlorobutan-2-one]

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